

An In-depth Technical Guide to 2'-Amino-biphenyl-4-carbonitrile

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Compound of Interest

Compound Name: 2'-Amino-biphenyl-4-carbonitrile

Cat. No.: B1270057

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **2'-Amino-biphenyl-4-carbonitrile**, a compound of interest in various research and development applications.

Section 1: Core Molecular Identifiers

2'-Amino-biphenyl-4-carbonitrile is a biphenyl derivative characterized by the presence of an amino group and a nitrile group on its two phenyl rings. These functional groups contribute to its specific chemical reactivity and physical properties, making it a valuable building block in organic synthesis.

The fundamental identity of any chemical compound begins with its molecular formula and weight. For **2'-Amino-biphenyl-4-carbonitrile**, these are:

- Molecular Formula: $C_{13}H_{10}N_2$ [1][2][3]
- Molecular Weight: 194.23 g/mol [1][2]

These values are crucial for stoichiometric calculations in chemical reactions and for the interpretation of mass spectrometry data.

To ensure clarity and avoid ambiguity in scientific communication, it is essential to be familiar with the various names and identifiers for this compound.

- IUPAC Name: 4-(2-aminophenyl)benzonitrile[1][2]
- Common Synonyms: 2'-Amino-[1,1'-biphenyl]-4-carbonitrile, 4-(2-aminophenyl)benzonitrile[1]
- CAS Number: 75898-35-0[1][4]

The Chemical Abstracts Service (CAS) number is a unique identifier that is universally recognized in databases and chemical inventories.

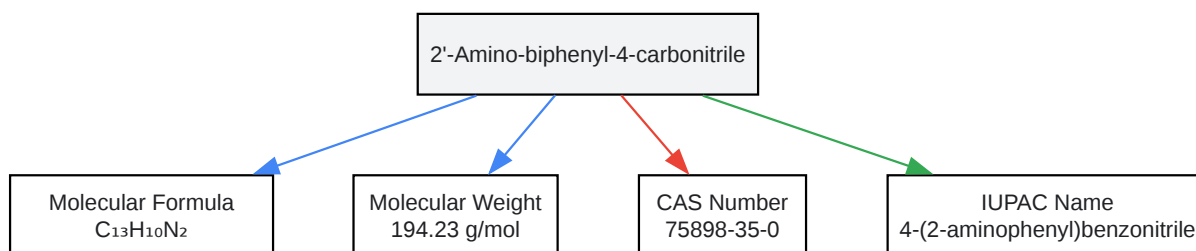
Section 2: Physicochemical Properties and Data

A thorough understanding of a compound's physical and chemical properties is paramount for its handling, application, and the design of experimental protocols.

The following table summarizes key computed properties for **2'-Amino-biphenyl-4-carbonitrile**, providing insights into its behavior at a molecular level.

| Property | Value | Source |
|-------------------|--|------------------|
| Molecular Weight | 194.23 g/mol | PubChem[1] |
| Exact Mass | 194.084398327 Da | PubChem[1] |
| Molecular Formula | C ₁₃ H ₁₀ N ₂ | PubChem[1][2][3] |
| InChI Key | HOKIEIHVZCGCPS-UHFFFAOYSA-N | PubChem[2] |
| SMILES | C1=CC=C(C(=C1)C2=CC=C(C=C2)C#N)N | PubChem[2] |

Diagram of the logical relationship between identifiers and properties:



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Caption: Core identifiers and properties of **2'-Amino-biphenyl-4-carbonitrile**.

Section 3: Safety and Handling

As with any laboratory chemical, proper safety precautions are essential when handling **2'-Amino-biphenyl-4-carbonitrile**.

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), this compound is classified as follows:

- Primary Hazard: Corrosive[1].
- GHS Classification: Causes serious eye damage[1].

It is imperative to consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and emergency procedures.

Section 4: Applications in Research and Development

Biphenyl derivatives are of significant interest in medicinal chemistry and materials science. While specific applications for **2'-Amino-biphenyl-4-carbonitrile** are not detailed in the provided search results, its structure suggests potential as an intermediate in the synthesis of more complex molecules. For instance, related biphenyl structures are found in compounds developed as histamine H3 receptor antagonists for the potential treatment of obesity[5]. The presence of both an amino and a nitrile group offers versatile handles for further chemical modifications.

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References

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